

Application Notes and Protocols: Western Blot Analysis for FASN Inhibition by UCM05

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Compound of Interest

Compound Name: UCM05

Cat. No.: B1663738

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Introduction

Fatty Acid Synthase (FASN) is a key enzyme in the de novo synthesis of fatty acids. In many cancers, FASN is overexpressed and has been linked to tumor growth, survival, and resistance to therapy. **UCM05** (also known as G28UCM) is a potent inhibitor of FASN that has demonstrated anti-cancer activity, particularly in HER2+ breast cancer models.[1] Western blot analysis is a critical technique to elucidate the mechanism of action of FASN inhibitors like **UCM05** by quantifying the expression and phosphorylation status of FASN and downstream signaling proteins. These application notes provide a detailed protocol for performing western blot analysis to assess the effects of **UCM05** on key proteins in relevant signaling pathways.

Data Presentation

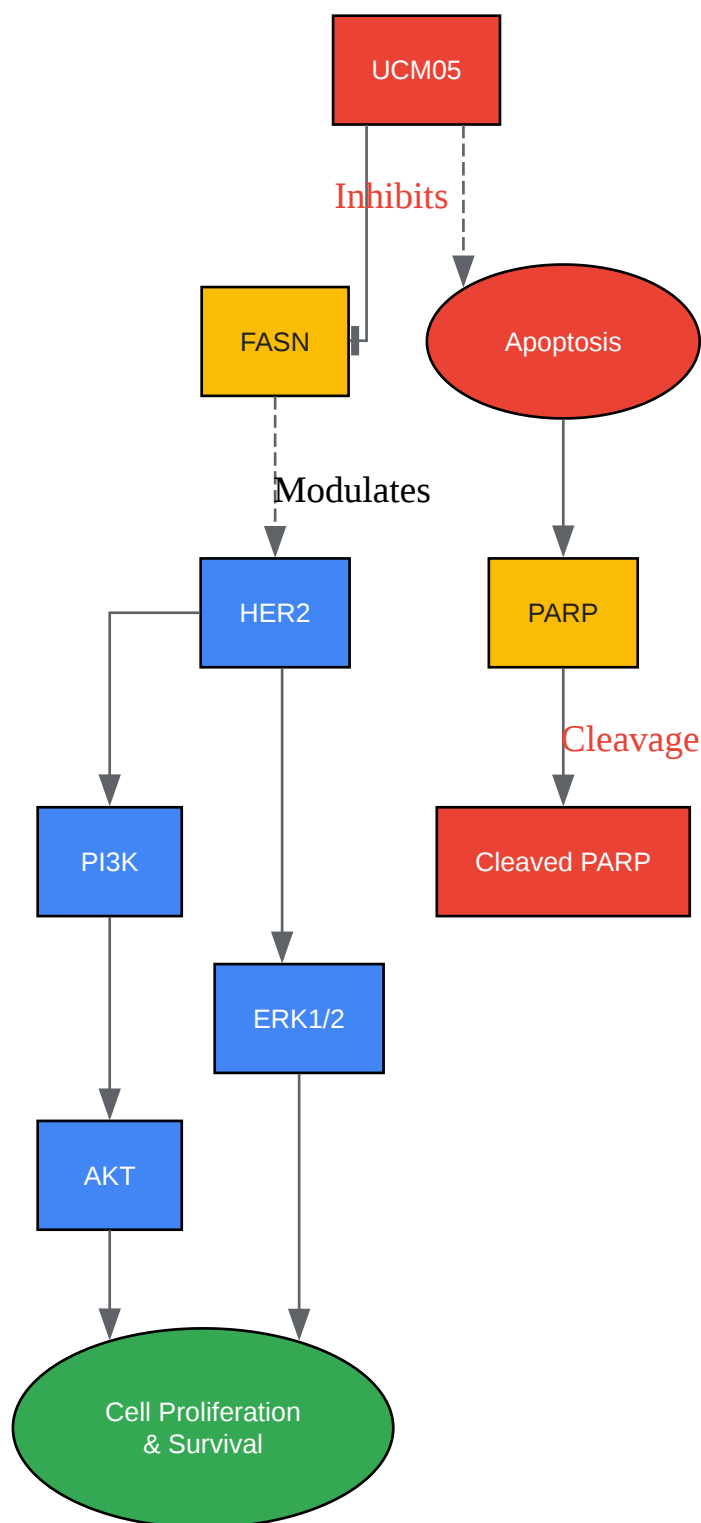
The following table summarizes representative quantitative data from western blot analysis of HER2+ breast cancer cells treated with **UCM05**. The data is presented as fold change in protein expression or phosphorylation relative to untreated control cells, normalized to a loading control (e.g., β -actin or GAPDH).

Note: The following data is illustrative of typical results obtained from western blot experiments and is intended for guidance. Actual results may vary based on experimental conditions.

Target Protein	Treatment Group	Fold Change vs. Control (Mean \pm SD)
FASN	UCM05 (20 μ M)	0.95 \pm 0.12
p-HER2 (Tyr1248)	UCM05 (20 μ M)	0.45 \pm 0.08
p-AKT (Ser473)	UCM05 (20 μ M)	0.38 \pm 0.06
p-ERK1/2 (Thr202/Tyr204)	UCM05 (20 μ M)	0.52 \pm 0.09
Cleaved PARP	UCM05 (20 μ M)	3.5 \pm 0.45

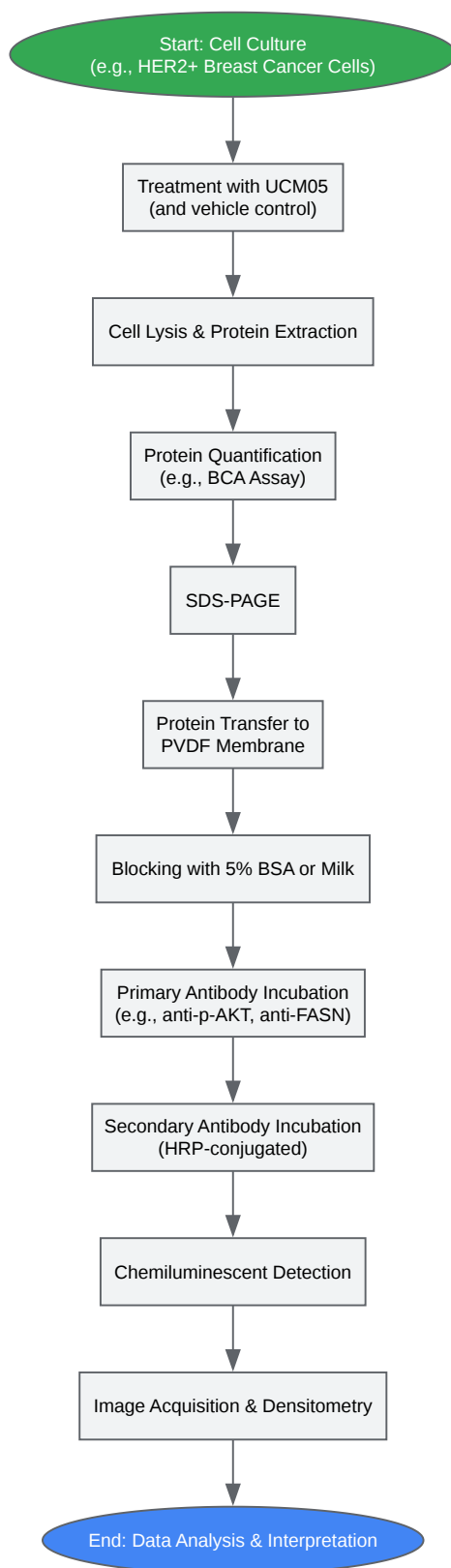
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the targeted signaling pathway and the experimental workflow for the western blot analysis.



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FASN Signaling Pathway Inhibition by **UCM05**



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References

- 1. A novel inhibitor of fatty acid synthase shows activity against HER2+ breast cancer xenografts and is active in anti-HER2 drug-resistant cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
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